

# analytical methods for 6-Chloro-2-methylquinolin-4-amine characterization

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## Compound of Interest

Compound Name: 6-Chloro-2-methylquinolin-4-amine

CAS No.: 66735-24-8

Cat. No.: B1281348

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An In-Depth Technical Guide to the Analytical Characterization of **6-Chloro-2-methylquinolin-4-amine**

## Abstract

This comprehensive application note provides a detailed guide for the analytical characterization of **6-Chloro-2-methylquinolin-4-amine**, a key intermediate in pharmaceutical synthesis. Aimed at researchers, analytical scientists, and drug development professionals, this document outlines a multi-platform approach for unambiguous identification, purity assessment, and structural elucidation. We present field-proven protocols for High-Performance Liquid Chromatography (HPLC), Gas Chromatography-Mass Spectrometry (GC-MS), and Nuclear Magnetic Resonance (NMR) Spectroscopy. Each section explains the causality behind experimental choices, offers step-by-step methodologies, and provides insights into data interpretation, ensuring scientific integrity and trustworthy, reproducible results.

## Introduction and Physicochemical Profile

**6-Chloro-2-methylquinolin-4-amine** is a substituted quinoline derivative. The quinoline scaffold is a critical pharmacophore present in numerous therapeutic agents, making its

derivatives, such as the title compound, significant for drug discovery and development.[1] Accurate and comprehensive characterization is paramount to ensure the identity, purity, and stability of the molecule, which are foundational requirements for its use in further synthesis or biological screening.

This guide details the necessary analytical workflows to achieve a full characterization profile, moving from chromatographic separation and purity assessment to definitive structural confirmation.

Table 1: Physicochemical Properties of **6-Chloro-2-methylquinolin-4-amine**

| Property          | Value                                           | Source  |
|-------------------|-------------------------------------------------|---------|
| IUPAC Name        | 6-chloro-2-methylquinolin-4-amine               | N/A     |
| Molecular Formula | C <sub>10</sub> H <sub>9</sub> ClN <sub>2</sub> | Derived |
| Molecular Weight  | 192.65 g/mol                                    | Derived |
| Exact Mass        | 192.0454 g/mol                                  | Derived |
| Canonical SMILES  | <chem>CC1=NC2=C(C=C(C=C2)Cl)C=C1N</chem>        | N/A     |

## Chromatographic Analysis for Purity and Quantification

Chromatographic methods are essential for separating the target compound from impurities, starting materials, and by-products, as well as for quantifying its purity.

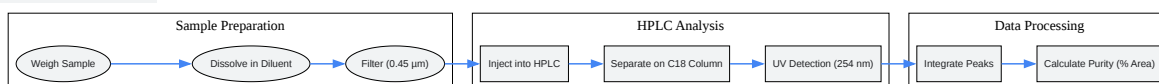
### High-Performance Liquid Chromatography (HPLC)

Reverse-phase HPLC (RP-HPLC) is the primary method for assessing the purity of non-volatile to semi-volatile organic molecules. The separation is based on the differential partitioning of the analyte between a nonpolar stationary phase (e.g., C18) and a polar mobile phase. The amine functionality of the title compound requires careful mobile phase selection to ensure good peak shape.

- Column Choice: A C18 column is selected for its versatility and strong retention of aromatic compounds.
- Mobile Phase: An acidic modifier (e.g., formic or phosphoric acid) is added to the mobile phase.<sup>[2]</sup> This protonates the amine group on the quinoline, preventing its interaction with residual acidic silanols on the silica support, which would otherwise cause significant peak tailing.
- Detector: A UV detector is chosen due to the strong chromophore of the quinoline ring system, which provides high sensitivity.
- System Preparation:
  - HPLC System: Agilent 1260 Infinity II or equivalent.
  - Column: C18, 4.6 x 150 mm, 5 µm particle size.
  - Mobile Phase A: 0.1% Formic Acid in Water.
  - Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
  - Flow Rate: 1.0 mL/min.
  - Column Temperature: 30 °C.
  - UV Detection: 254 nm.
- Sample Preparation:
  - Accurately weigh ~1 mg of **6-Chloro-2-methylquinolin-4-amine**.
  - Dissolve in 10 mL of a 50:50 mixture of Mobile Phase A and B to create a 100 µg/mL solution.
  - Filter the solution through a 0.45 µm syringe filter before injection.
- Chromatographic Run:

- Injection Volume: 10  $\mu$ L.
- Gradient Program:
  - 0-2 min: 10% B
  - 2-15 min: 10% to 90% B
  - 15-18 min: Hold at 90% B
  - 18-20 min: 90% to 10% B
  - 20-25 min: Hold at 10% B (re-equilibration).
- Data Interpretation:
  - The primary peak corresponds to **6-Chloro-2-methylquinolin-4-amine**.
  - Purity is calculated based on the area percent of the main peak relative to the total area of all peaks detected.
  - Peak tailing factor should be < 1.5 for the main peak, indicating good chromatographic performance.

Figure 1: HPLC Experimental Workflow



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Figure 1: HPLC Experimental Workflow

## Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for identifying and quantifying volatile and semi-volatile compounds. It provides both retention time information (from GC) and mass-to-charge ratio/fragmentation data (from MS).

- **Column Choice:** Amines are basic compounds that can interact strongly with acidic sites on standard silica columns, leading to poor peak shape and signal loss.[3] Therefore, a column specifically deactivated for amine analysis (e.g., a "WAX" or amine-specific column) or a standard column treated to be more basic is essential.
- **Inlet Temperature:** The inlet temperature must be high enough to ensure rapid volatilization of the analyte without causing thermal degradation.
- **Ionization Mode:** Electron Impact (EI) ionization is used as it provides reproducible fragmentation patterns that are useful for structural confirmation and library matching.
- **System Preparation:**
  - GC-MS System: Agilent 8890 GC with 5977B MSD or equivalent.
  - Column: DB-5ms, 30 m x 0.25 mm, 0.25  $\mu$ m film thickness (or a dedicated amine analysis column).
  - Carrier Gas: Helium, constant flow at 1.2 mL/min.
  - Inlet Temperature: 280 °C.
  - Injection Mode: Split (50:1).
- **Sample Preparation:**
  - Prepare a 1 mg/mL solution of the compound in Dichloromethane or Ethyl Acetate.
  - Optional Derivatization: For improved peak shape and volatility, derivatization can be performed.[4] However, for initial characterization, direct analysis is often sufficient.
- **GC Oven Program:**
  - Initial Temperature: 100 °C, hold for 2 minutes.

- Ramp: 10 °C/min to 300 °C.
- Final Hold: Hold at 300 °C for 5 minutes.
- Mass Spectrometer Parameters:
  - Ion Source Temperature: 230 °C.
  - Quadrupole Temperature: 150 °C.
  - Ionization Mode: Electron Impact (EI) at 70 eV.
  - Scan Range: 40-400 m/z.
- Data Interpretation:
  - Total Ion Chromatogram (TIC): The retention time of the main peak is used for identification.
  - Mass Spectrum: The mass spectrum of the peak should show the molecular ion ( $M^+$ ) at m/z 192 (and the M+2 isotope peak at m/z 194 due to  $^{37}\text{Cl}$ , with an intensity of ~32% of the  $M^+$  peak).
  - Fragmentation Pattern: The fragmentation pattern provides structural information. The loss of a methyl group ( $\text{CH}_3$ ) or other characteristic fragments can be used to confirm the structure.<sup>[5]</sup>

Figure 2: GC-MS Experimental Workflow



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Figure 2: GC-MS Experimental Workflow

## Spectroscopic Analysis for Structural Elucidation

While chromatography provides information on purity and molecular weight, spectroscopy is required for unambiguous confirmation of the molecular structure.

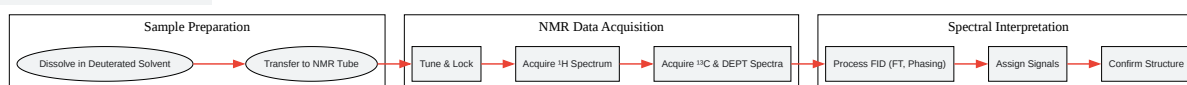
### Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the most powerful technique for determining the precise structure of an organic molecule by probing the chemical environment of atomic nuclei (primarily  $^1\text{H}$  and  $^{13}\text{C}$ ).

- **Solvent Choice:** A deuterated solvent (e.g., DMSO- $\text{d}_6$  or  $\text{CDCl}_3$ ) is used because it is "invisible" in  $^1\text{H}$  NMR and provides a lock signal for the spectrometer. DMSO- $\text{d}_6$  is often a good choice for amines as the N-H protons are more likely to be observed as distinct, exchangeable signals.
- **Experiment Suite:** A full suite of experiments is recommended for complete assignment.
  - $^1\text{H}$  NMR: Confirms the presence and connectivity of protons.
  - $^{13}\text{C}$  NMR: Shows all unique carbon environments.
  - DEPT-135: Differentiates between CH,  $\text{CH}_2$ , and  $\text{CH}_3$  carbons, which is crucial for assigning the methyl and aromatic CH groups.<sup>[6]</sup>
- **System Preparation:**
  - Spectrometer: Bruker Avance 400 MHz or equivalent.
  - Probe: Standard 5 mm broadband probe.
- **Sample Preparation:**
  - Dissolve 5-10 mg of the sample in ~0.7 mL of deuterated solvent (e.g., DMSO- $\text{d}_6$ ).
  - Transfer the solution to a clean, dry NMR tube.
- **Data Acquisition:**

- Acquire a standard  $^1\text{H}$  NMR spectrum.
- Acquire a proton-decoupled  $^{13}\text{C}$  NMR spectrum.
- Acquire a DEPT-135 spectrum.
- Data Interpretation (Expected Signals in DMSO- $d_6$ ):
  - $^1\text{H}$  NMR:
    - ~2.4 ppm (singlet, 3H): The methyl ( $\text{CH}_3$ ) group protons.[7]
    - ~6.5-8.0 ppm (multiplets, 4H): Protons on the quinoline ring system. The specific splitting patterns (doublets, doublet of doublets) will confirm the substitution pattern.
    - ~5.5-6.5 ppm (broad singlet, 2H): The amine ( $-\text{NH}_2$ ) protons. This signal is exchangeable with  $\text{D}_2\text{O}$ .
  - $^{13}\text{C}$  NMR:
    - Expect 10 distinct carbon signals (unless there is accidental equivalence).
    - ~20-25 ppm: The methyl carbon.
    - ~100-160 ppm: The eight aromatic carbons of the quinoline ring and the  $\text{C}-\text{NH}_2$  carbon.

Figure 3: NMR Structural Elucidation Workflow



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Figure 3: NMR Structural Elucidation Workflow

## Advanced Characterization

For regulatory filings or in-depth studies, further characterization may be required.

- **High-Resolution Mass Spectrometry (HRMS):** Provides a highly accurate mass measurement (typically to within 5 ppm), which can be used to confirm the elemental formula of the molecule. This is often done by direct infusion using Electrospray Ionization (ESI).
- **X-ray Crystallography:** If a single crystal of sufficient quality can be grown, X-ray diffraction provides the absolute, unambiguous three-dimensional structure of the molecule in the solid state.<sup>[9]</sup> This is considered the gold standard for structural proof.
- **Infrared (IR) Spectroscopy:** Can be used to confirm the presence of key functional groups, such as the N-H stretches of the amine group ( $\sim 3300\text{-}3500\text{ cm}^{-1}$ ) and C=C/C=N stretches of the aromatic quinoline system ( $\sim 1500\text{-}1600\text{ cm}^{-1}$ ).<sup>[1]</sup><sup>[10]</sup>

## Conclusion

The comprehensive characterization of **6-Chloro-2-methylquinolin-4-amine** requires a multi-faceted analytical approach. The combination of HPLC for purity assessment, GC-MS for identity confirmation and volatile impurity profiling, and NMR spectroscopy for definitive structural elucidation provides a robust and reliable dataset. The protocols and insights provided in this guide are designed to empower researchers to generate high-quality, trustworthy data essential for advancing their work in chemical synthesis and drug development.

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